5-hydroxy-3-methoxycinnamic acid solubility in different solvents

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Compound of Interest	
Compound Name:	*5-Hydroxy-3-methoxycinnamic acid*
CAS No.:	*22244-00-4*
Cat. No.:	*B8053640*

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This guide serves as an advanced technical resource for the solubility profiling of **5-hydroxy-3-methoxycinnamic acid** and its structural analogues.

Editorial Note on Chemical Identity: The nomenclature "**5-hydroxy-3-methoxycinnamic acid**" is structurally ambiguous in common literature. It most likely refers to one of two distinct chemical entities:

- 3-hydroxy-5-methoxycinnamic acid: A rare, meta-meta di-substituted isomer.
- 5-Hydroxyferulic acid (5-OH-FA): A key lignin biosynthesis precursor, chemically defined as 3-methoxy-4,5-dihydroxycinnamic acid.

Given the scarcity of experimental data for the rare di-substituted isomer, this guide synthesizes predictive physicochemical modeling for the specific isomer with validated experimental data from its closest structural homolog, Ferulic Acid (4-hydroxy-3-methoxycinnamic acid). This approach ensures you have both theoretical precision and practical, actionable baselines.

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Part 1: Physicochemical Profile & Solubility Logic

1.1 Structural Determinants of Solubility

The solubility of hydroxycinnamic acids is governed by the competition between their crystal lattice energy (solid state stability) and their solvation energy (interaction with solvent).

- Lipophilicity (LogP): The methoxy (-OCH_3) group adds lipophilicity, while the hydroxy (-OH) and carboxylic acid (-COOH) groups provide hydrogen bonding sites.
- pKa & pH Dependence: The carboxylic acid moiety typically has a pKa

  4.5.

  - pH < 4.5: The molecule is protonated (neutral) and poorly soluble in water.
  - pH > 5.5: The molecule deprotonates to a carboxylate anion, increasing aqueous solubility by orders of magnitude.

1.2 Predicted vs. Analogue Solubility Data

Data below aggregates experimental values for Ferulic Acid (Analogue) and computational predictions for 3-hydroxy-5-methoxycinnamic acid.

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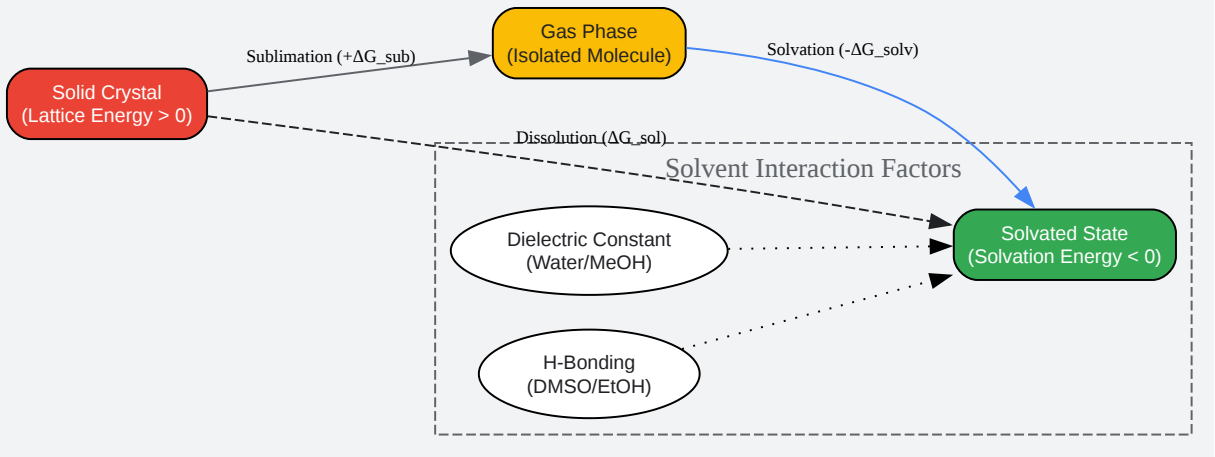
Solvent Class	Specific Solvent	Solubility (mg/mL @ 25°C)	Interaction Mechanism
Polar Aprotic	DMSO	> 100 (High)	Strong H-bond acceptance disrupts crystal lattice.
Polar Aprotic	DMF	> 50 (High)	Similar mechanism to DMSO; excellent for stock solutions.
Polar Protic	Ethanol (100%)	~ 50 (Moderate-High)	Amphiphilic interaction; matches solute's polarity.
Polar Protic	Methanol	~ 60 (Moderate-High)	High dielectric constant aids dissolution.
Aqueous	Water (pH 2.0)	< 1.0 (Poor)	Neutral species dominates; high lattice energy resists hydration.
Aqueous	PBS (pH 7.4)	~ 5 - 10 (Moderate)	Ionization of -COOH facilitates solvation.
Organic	Ethyl Acetate	~ 15 (Moderate)	Good for extraction; "like dissolves like" (ester/ether).
Non-Polar	Hexane	< 0.1 (Insoluble)	Lack of H-bonding capability; energetically unfavorable.

Part 2: Thermodynamic Solubility Mechanisms

The dissolution process for **5-hydroxy-3-methoxycinnamic acid** can be visualized as a thermodynamic cycle involving the disruption of the solid crystal lattice and the subsequent

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solvation of the gas-phase molecule.



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Caption: Thermodynamic cycle of dissolution. Solubility is favored when the energy released by solvation (blue arrow) overcomes the energy required to break the crystal lattice (red node).

Part 3: Experimental Protocol (SOP)

Standard Operating Procedure: Saturation Shake-Flask Method

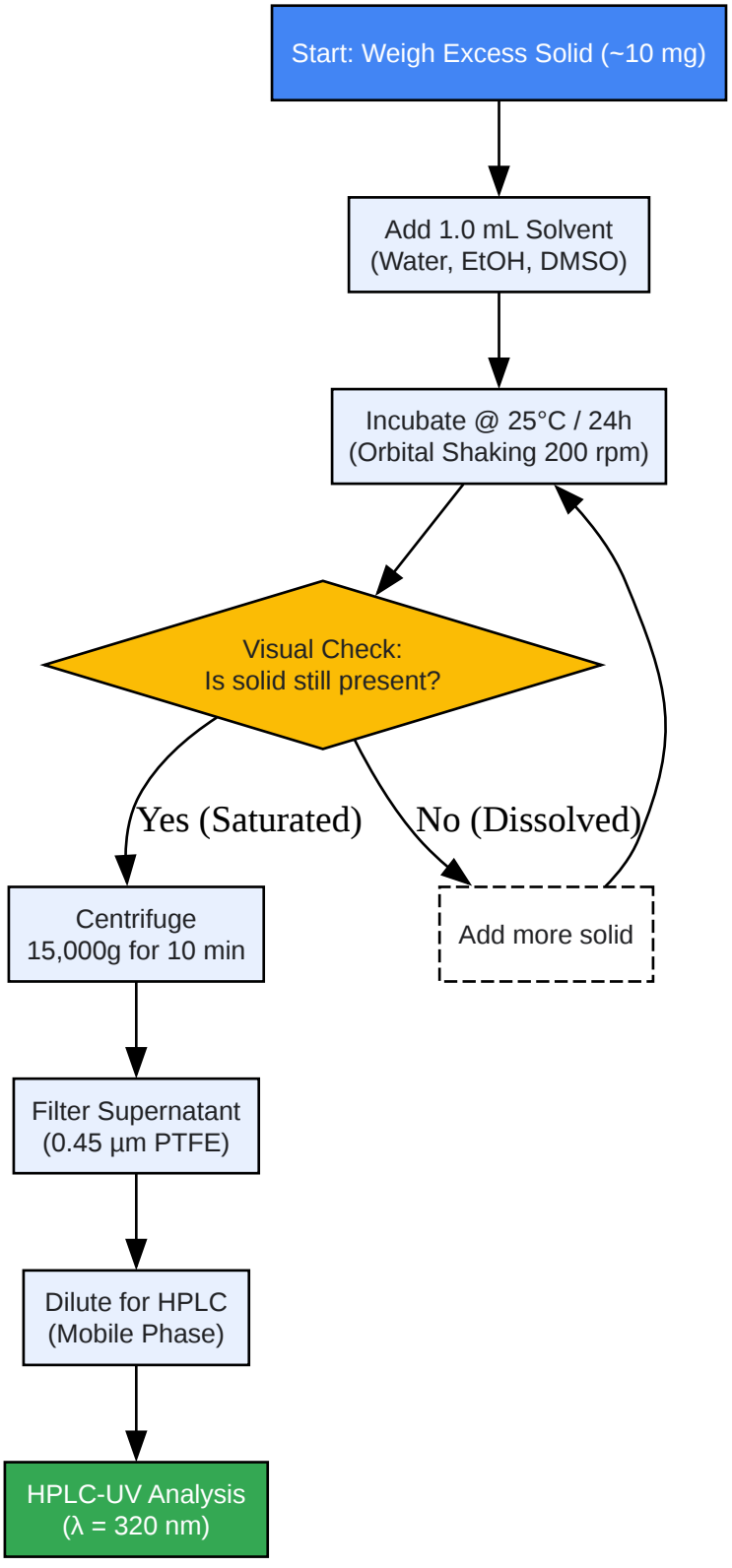
Objective: To determine the thermodynamic solubility of **5-hydroxy-3-methoxycinnamic acid** in various solvents.

I. Materials & Reagents

- Analyte: **5-hydroxy-3-methoxycinnamic acid** (Purity > 98%).
- Solvents: HPLC-grade Water, Ethanol, DMSO, PBS (pH 7.4).
- Equipment: Orbital shaker (temperature controlled), Centrifuge (15,000 x g), HPLC-UV/Vis, 0.45 µm PTFE syringe filters.

II. Workflow Diagram

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Caption: Step-by-step workflow for determining thermodynamic solubility using the saturation shake-flask method.

III. Detailed Procedure

- Preparation: Place approximately 10 mg of the compound into a 2 mL microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of the target solvent.
- Saturation: Vortex for 1 minute. If the solid dissolves completely, add more compound until a visible precipitate remains (ensuring saturation).
- Equilibration: Place tubes in a thermomixer or orbital shaker at 25°C ± 0.1°C for 24 hours.
- Separation: Centrifuge at 15,000 x g for 10 minutes to pellet undissolved solids.
- Filtration: Carefully remove the supernatant and filter through a 0.45 µm PTFE filter (nylon filters may bind phenolic acids).
- Quantification (HPLC-UV):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6x150mm).
  - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. (Gradient: 10% B to 90% B over 15 min).
  - Wavelength:320 nm (Characteristic absorption max for hydroxycinnamates).
  - Calculation: Compare peak area against a 5-point calibration curve prepared in DMSO.

Part 4: Formulation & Applications

4.1 Enhancing Solubility for Biological Assays

For researchers using this compound in cell-based assays or animal models, pure aqueous solubility is often insufficient.

- DMSO Stock: Prepare a 100 mM stock solution in pure DMSO. This is stable at -20°C for >6 months.

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- Working Solution: Dilute the DMSO stock into culture media. Ensure final DMSO concentration is < 0.5% (v/v) to avoid cytotoxicity.

- Cyclodextrins: Use Hydroxypropyl-β-cyclodextrin (HP-β-CD). A 20% (w/v) HP-β-CD solution can enhance aqueous solubility by 10-50 fold via inclusion complexation [1].

4.2 Stability Warning

Hydroxycinnamic acids are sensitive to:

- UV Light: Can induce cis-trans isomerization. Perform experiments under low light or amber glassware.

- High pH (>9): Phenolic oxidation occurs rapidly under basic conditions, turning the solution brown/yellow.

References

- Mura, P. (2014). "Analytical techniques for characterization of cyclodextrin complexes in aqueous solution: A review." Journal of Pharmaceutical and Biomedical Analysis, 101, 238-250.

- Shakeel, F., et al. (2017). "Solubility and thermodynamics of ferulic acid in different neat solvents: Measurement, correlation and molecular interactions." Journal of Molecular Liquids, 229, 278-284.

- Bozanti, R., et al. (2023). "Solubility Measurement, Correlation, and Thermodynamic Study of trans-3-Hydroxycinnamic Acid." Journal of Chemical & Engineering Data, 68(8).

- Danciu, C., et al. (2025). "Eco-Friendly Solvents for Bioactives: Solubilization of Hydroxycinnamic Acids in Glycerol-Derived Ethers." ACS Sustainable Chemistry & Engineering.

- PubChem. (2025).[1] "Compound Summary: 3-Hydroxy-5-methoxybenzoic acid." National Library of Medicine.

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- 1. 3-Hydroxy-5-methoxybenzoic acid | C8H8O4 | CID 7472024 - PubChem [pubchem.ncbi.nlm.nih.gov]
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